

Personal protective equipment for handling 3-Hydroxypicolinate

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Compound of Interest

Compound Name: 3-Hydroxypicolinate

Cat. No.: B15391739

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Essential Safety and Handling Guide for 3-Hydroxypicolinate

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Hydroxypicolinate** (also known as 3-hydroxypyridine-2-carboxylic acid). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxypicolinate is a solid, light-yellow crystalline powder that can cause skin, eye, and respiratory irritation.^[1] It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Summary of Hazards:

Hazard Class	GHS Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation[1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

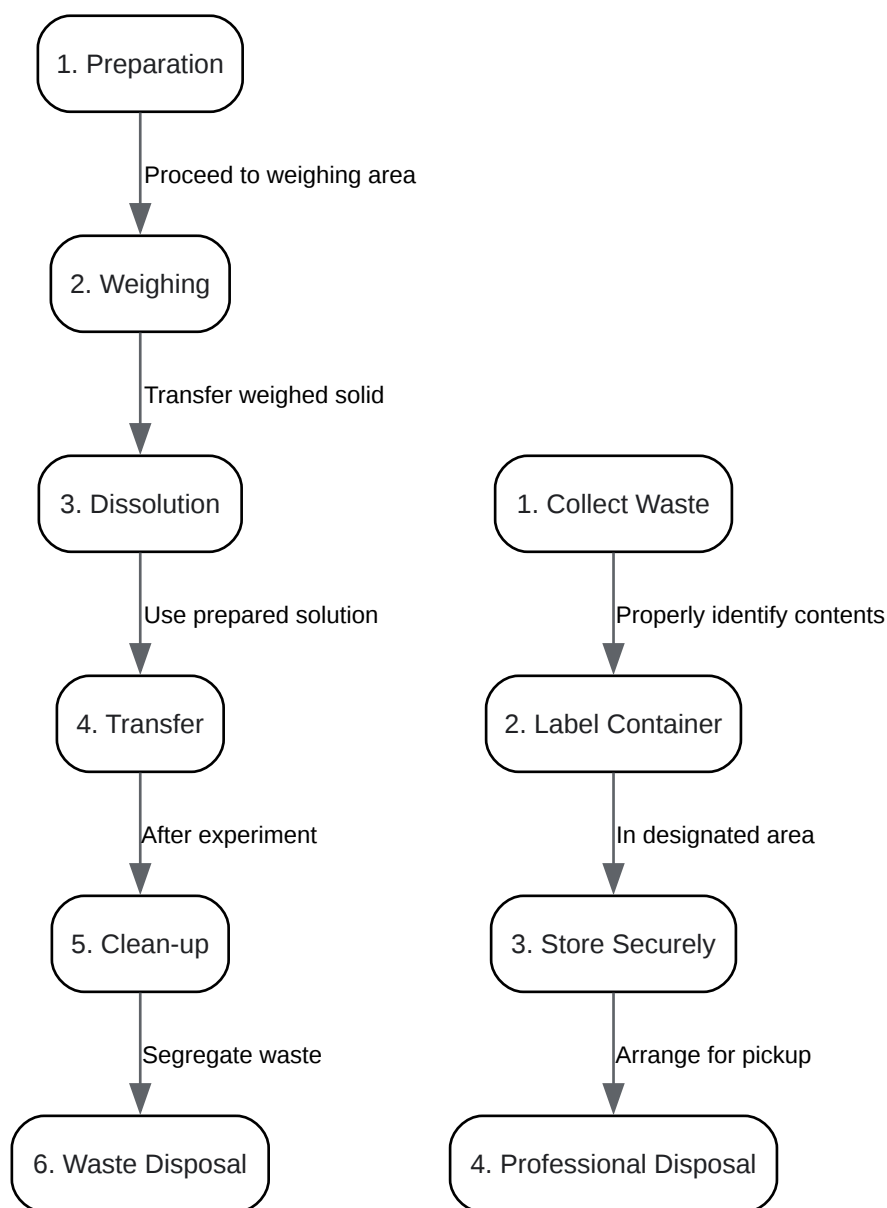
Required Personal Protective Equipment (PPE):

PPE Category	Item	Specification	Rationale
Hand Protection	Chemically resistant gloves	Nitrile or neoprene gloves should be worn.[2] Always inspect gloves for tears or holes before use.	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z87.1 standards.[3]	To protect eyes from dust particles and potential splashes.
Body Protection	Laboratory coat	A long-sleeved lab coat is mandatory to protect skin and clothing.	To prevent contamination of personal clothing.
Respiratory Protection	NIOSH-approved respirator	Recommended when handling large quantities or when dust generation is likely.	To avoid inhalation of irritating dust particles.

Operational Plan: Step-by-Step Handling Procedures

Follow these steps to ensure the safe handling of **3-Hydroxypicolinate** in a laboratory setting.

Workflow for Handling **3-Hydroxypicolinate**:



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References

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